Technical Guide: 2-(4-(Trifluoromethoxy)phenyl)ethanol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(4-(Trifluoromethoxy)phenyl)ethanol*
CAS No.:	*196811-90-2*
Cat. No.:	*B176105*

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CAS Number: 196811-90-2[1][2][3]

Abstract

This technical guide provides a comprehensive analysis of **2-(4-(Trifluoromethoxy)phenyl)ethanol**, a critical fluorinated building block in modern medicinal chemistry. Characterized by the presence of a trifluoromethoxy (-OCF

) group, this compound serves as a strategic bioisostere for modulating lipophilicity, metabolic stability, and membrane permeability in drug candidates.[4] This document details its physicochemical properties, industrial synthesis protocols, and application in Structure-Activity Relationship (SAR) studies, specifically targeting central nervous system (CNS) and metabolic disorder therapeutics.

Chemical Identity & Physicochemical Properties

The trifluoromethoxy group is often termed a "super-halogen" due to its high electronegativity and lipophilicity. In the context of **2-(4-(Trifluoromethoxy)phenyl)ethanol**, this moiety

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significantly alters the electronic landscape of the phenyl ring compared to its non-fluorinated or trifluoromethyl analogs.

Table 1: Core Chemical Data

Property	Specification
CAS Number	196811-90-2
IUPAC Name	2-[4-(Trifluoromethoxy)phenyl]ethanol
Molecular Formula	C H F O
Molecular Weight	206.16 g/mol
SMILES	OCCc1ccc(OC(F)(F)F)cc1
Appearance	Colorless to pale yellow liquid
Boiling Point	83–86 °C (at 7.0 mmHg)
Density	1.277 g/mL (at 25 °C)
LogP (Predicted)	~2.4 (Enhanced lipophilicity vs. phenylethanol)

Strategic Role in Medicinal Chemistry

The -OCF

substituent is not merely a hydrophobic spacer; it possesses unique conformational properties. The C-O-C bond angle allows the -CF

group to adopt an orthogonal orientation relative to the aromatic ring, often improving binding affinity in hydrophobic pockets where planar substituents fail.

Key Mechanistic Advantages:

- Metabolic Blockade: The -OCF

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group at the para-position blocks CYP450-mediated hydroxylation, extending the half-life (

) of the parent scaffold.

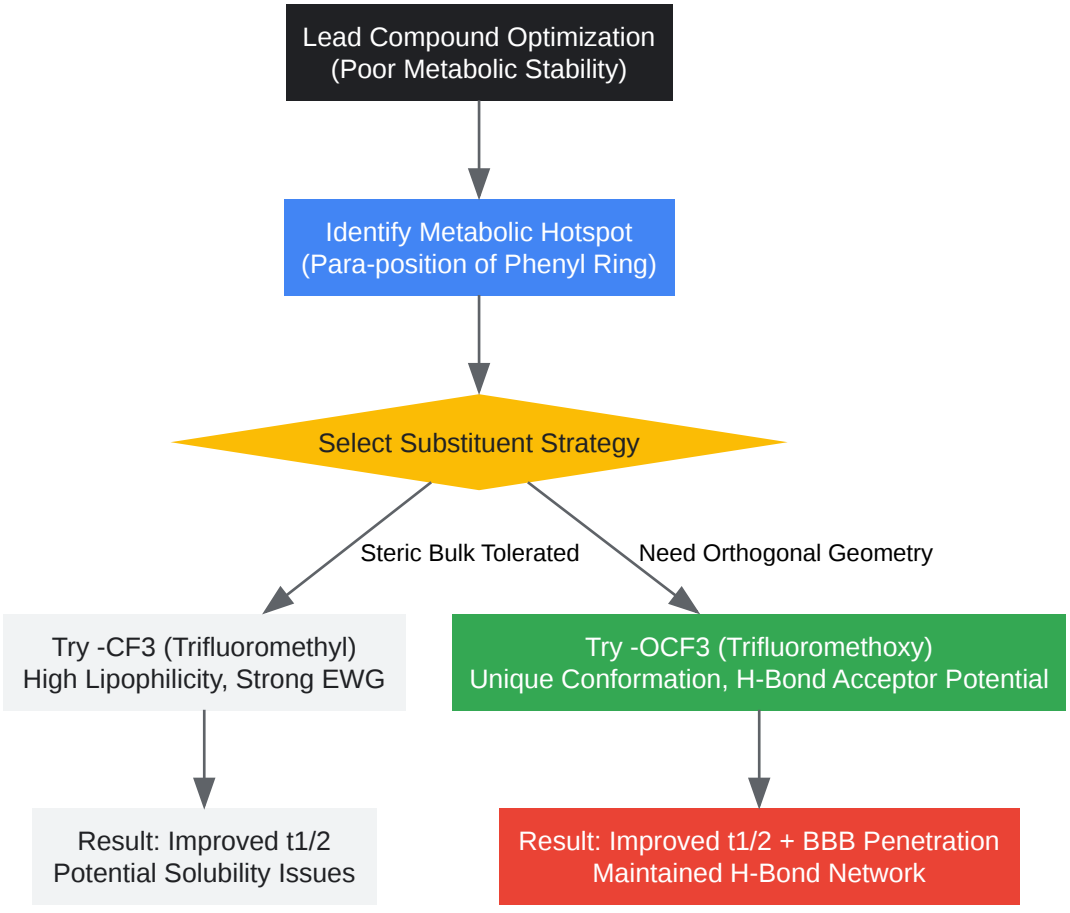
- Lipophilicity Modulation: It increases lipophilicity (

  vs. H) without the steric bulk associated with a tert-butyl group, facilitating Blood-Brain Barrier (BBB) penetration.

- Bioisosterism: It acts as a stable bioisostere for chlorides or methyl groups, often improving potency due to halogen bonding interactions with receptor backbones.

Visualization: SAR Decision Logic

The following diagram illustrates the decision-making process for incorporating this building block into a lead optimization campaign.



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Figure 1: Decision matrix for selecting the trifluoromethoxy moiety during lead optimization.

Synthesis & Manufacturing Protocols

While several routes exist, the most robust and scalable method involves the reduction of the corresponding phenylacetic acid precursor. This route avoids the use of unstable organometallic intermediates often required in cross-coupling approaches.

Primary Route: Reduction of 4-(Trifluoromethoxy)phenylacetic Acid

Precursor: 4-(Trifluoromethoxy)phenylacetic acid (CAS 4315-07-5).

Reagents & Materials:

- Substrate: 4-(Trifluoromethoxy)phenylacetic acid (1.0 eq)
- Reducing Agent: Borane-Tetrahydrofuran Complex (BH ·THF, 1.0 M, 1.2 eq) or Lithium Aluminum Hydride (LiAlH)
- Solvent: Anhydrous Tetrahydrofuran (THF)
- Quenching: Methanol, 1M HCl

Step-by-Step Protocol:

- Inert Atmosphere Setup: Flame-dry a 3-neck round-bottom flask and purge with Argon.
- Solubilization: Dissolve 4-(trifluoromethoxy)phenylacetic acid (10 mmol) in anhydrous THF (50 mL). Cool the solution to 0 °C using an ice bath.
- Addition: Dropwise add the BH ·THF complex (12 mmol) over 30 minutes. Note: Gas evolution (H) will occur; ensure proper venting.

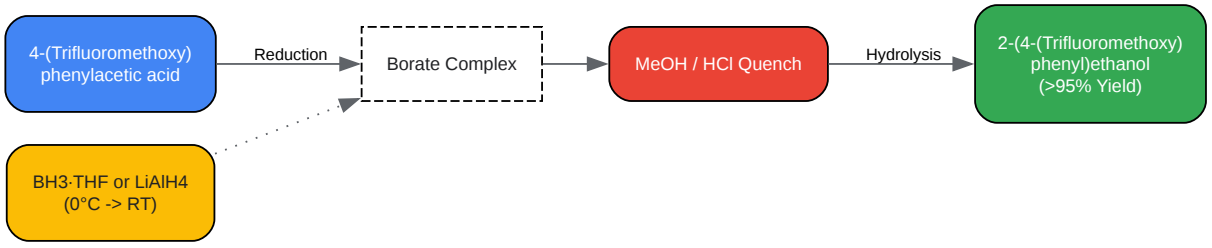
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- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (30% EtOAc/Hexanes) for the disappearance of the acid spot.
- Quenching: Cool back to 0 °C. Carefully add Methanol (10 mL) dropwise to destroy excess borane. Follow with 1M HCl (20 mL).
- Workup: Extract the aqueous layer with Ethyl Acetate (3 x 30 mL). Combine organic layers, wash with brine, dry over Na

  SO

  , and concentrate in vacuo.
- Purification: The crude oil is typically >95% pure but can be distilled (bp 83-86 °C @ 7 mmHg) or purified via silica gel chromatography (Hexanes/EtOAc gradient).

Visualization: Synthesis Workflow



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Figure 2: One-pot reduction pathway from the carboxylic acid precursor.

Safety & Handling (MSDS Highlights)

Handling fluorinated aromatic alcohols requires adherence to strict safety protocols due to potential irritant properties and acute toxicity profiles.

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Hazard Class	H-Code	Description
Acute Toxicity	H302	Harmful if swallowed.
Sensitization	H334	May cause allergy or asthma symptoms if inhaled.
Irritation	H315/H319	Causes skin irritation / Causes serious eye irritation.

Handling Protocol:

- PPE: Nitrile gloves, safety goggles, and a lab coat are mandatory.
- Ventilation: All operations involving heating or open vessels must be conducted in a fume hood.
- Storage: Store in a cool, dry place under inert gas (Argon/Nitrogen) to prevent oxidation to the aldehyde/acid over long periods.

References

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- To cite this document: BenchChem. [Technical Guide: 2-(4-(Trifluoromethoxy)phenyl)ethanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b176105/docs#technical-guide-2-4-trifluoromethoxy-phenyl-ethanol]

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